

Application Note and Protocol: Preparation of a Stock Solution of Glyceryl Trinonadecanoate

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Compound of Interest

Compound Name: Glyceryl trinonadecanoate

Cat. No.: B7804146

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Introduction

Glyceryl trinonadecanoate, also known as trinonadecanoin, is a triglyceride composed of glycerol and three units of nonadecanoic acid.^{[1][2]} It is a high-purity lipid standard commonly utilized in biomedical research, particularly in studies involving lipid metabolism, and as an internal standard in gas chromatography (GC). As a very hydrophobic molecule, it is practically insoluble in water.^[3] This document provides a detailed protocol for the preparation of a stock solution of **Glyceryl trinonadecanoate**, ensuring safe handling and accurate concentration for downstream applications.

Physicochemical Data and Storage

A summary of the key quantitative data for **Glyceryl trinonadecanoate** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆₀ H ₁₁₆ O ₆	[1]
Molecular Weight	933.56 g/mol	[1][2]
Physical Form	Powder	[2]
Purity	>99%	[1]
Storage Temperature (Solid)	-20°C	
Solubility	Practically insoluble in water. Soluble in organic solvents.	[3]
Classification	Combustible Solid	

Health and Safety Precautions

Glyceryl trinonadecanoate is classified as a combustible solid. When handling the powder, it is crucial to minimize dust generation and avoid all sources of ignition, including open flames, sparks, and hot surfaces.[4][5][6] Personal Protective Equipment (PPE), including a lab coat, safety glasses or goggles, and chemical-resistant gloves, should be worn at all times.[7] All handling of the powder should be conducted in a chemical fume hood to prevent inhalation and exposure.[4][8]

Experimental Protocol: Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **Glyceryl trinonadecanoate** in chloroform. Chloroform is a common solvent for lipids; however, other organic solvents such as hexane, dichloromethane, or a mixture of chloroform and methanol could also be suitable. It is recommended to perform a small-scale solubility test if an alternative solvent is to be used.

Materials:

- **Glyceryl trinonadecanoate** (solid powder)

- Chloroform (ACS grade or higher)
- Argon or Nitrogen gas
- Glass vials with PTFE-lined screw caps
- Analytical balance
- Spatula
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vortex mixer
- Water bath or heating block
- Sonicator (optional)

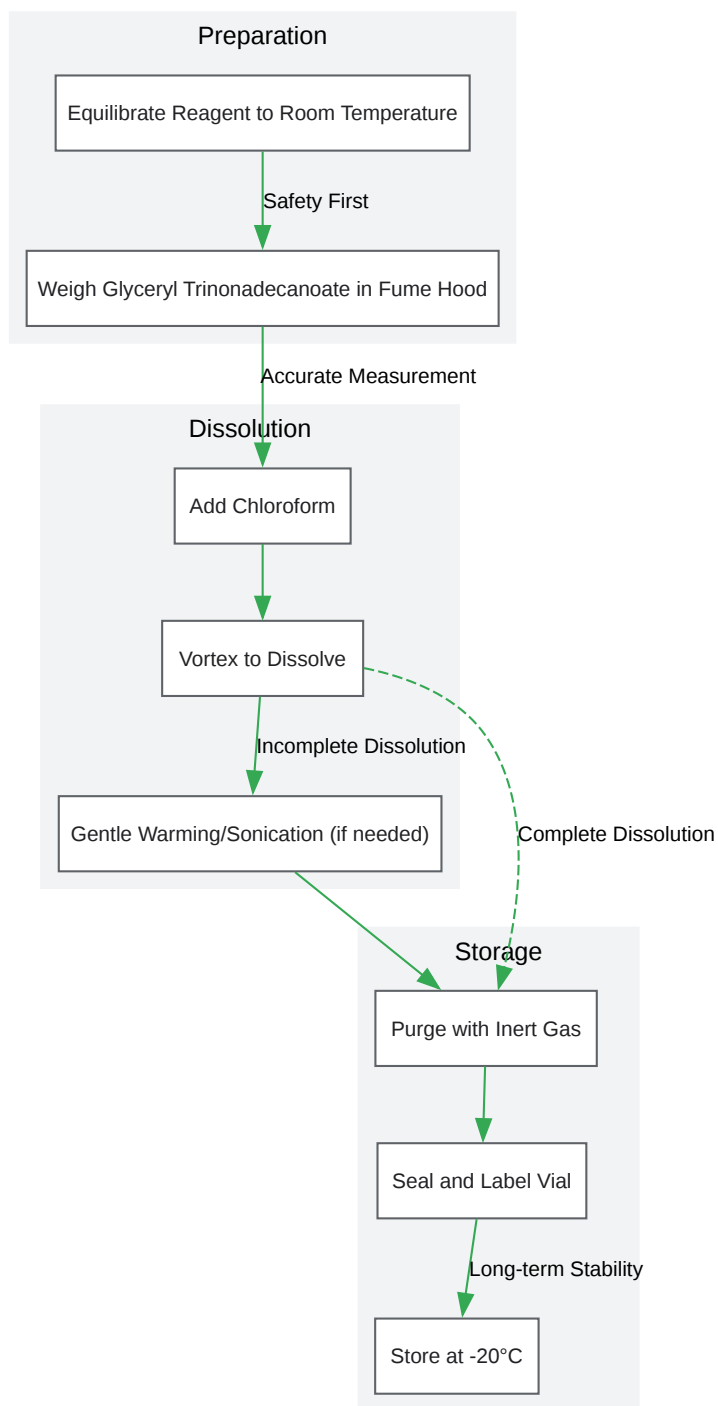
Procedure:

- Aliquotting the Solid:
 - Equilibrate the container of **Glyceryl trinonadecanoate** to room temperature before opening to prevent condensation of moisture.
 - In a chemical fume hood, carefully weigh the desired amount of **Glyceryl trinonadecanoate** powder into a clean, dry glass vial using an analytical balance. For example, to prepare 10 mL of a 10 mg/mL solution, weigh 100 mg of the powder.
 - Minimize the creation of dust during weighing.^{[5][8]}
- Dissolution:
 - Add a small volume of chloroform to the vial containing the weighed **Glyceryl trinonadecanoate**.
 - Gently swirl the vial to wet the powder.

- Bring the volume up to the final desired volume with chloroform.
- Cap the vial tightly.
- Vortex the solution for 1-2 minutes to aid dissolution.
- If the solid does not dissolve completely at room temperature, gentle warming in a water bath set to 30-40°C may be required.^{[9][10]} Intermittent vortexing or sonication can also facilitate dissolution.^{[9][10]} Caution: Chloroform is volatile and has a low boiling point. Avoid excessive heating.
- Inert Gas Purging and Storage:
 - Once the **Glyceryl trinonadecanoate** is completely dissolved, it is recommended to purge the headspace of the vial with an inert gas like argon or nitrogen to displace oxygen and prevent potential lipid oxidation, especially for long-term storage.
 - Tightly seal the vial with a PTFE-lined cap.
 - Label the vial clearly with the name of the compound, concentration, solvent, and date of preparation.
 - Store the stock solution at -20°C for long-term stability.^[11] For short-term use, storage at 2-8°C may be acceptable, though stability under these conditions should be verified.^[11]

Workflow Diagram

Workflow for Glyceryl Trinonadecanoate Stock Solution Preparation

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Caption: Workflow for preparing a stock solution of **Glyceryl trinonadecanoate**.

Stability of the Stock Solution

Triglyceride solutions are generally stable when stored at low temperatures. Studies on triglycerides in serum have shown good long-term stability at -20°C and -70°C.[11][12] To ensure the integrity of the stock solution, it is recommended to minimize freeze-thaw cycles by preparing smaller aliquots for daily or frequent use. Before each use, the solution should be brought to room temperature and vortexed to ensure homogeneity. Visually inspect the solution for any signs of precipitation or degradation before use.

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